

# Proper Disposal of Calcium Hydroxycitrate in a Laboratory Setting

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## Compound of Interest

Compound Name: Calcium hydroxycitrate

Cat. No.: B12318516

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For Immediate Implementation by Laboratory Personnel

This document provides essential procedural guidance for the safe and compliant disposal of **calcium hydroxycitrate**. Adherence to these protocols is critical for ensuring personnel safety and minimizing environmental impact. While generally considered non-hazardous, proper handling and disposal are mandatory to mitigate risks associated with mild irritation and to comply with laboratory waste management standards.

## Immediate Safety and Handling Precautions

Before handling **calcium hydroxycitrate**, it is imperative to don the appropriate Personal Protective Equipment (PPE) to prevent potential skin, eye, and respiratory irritation.

Personal Protective Equipment (PPE):

PPE Item	Specification	Purpose
Gloves	Nitrile or latex	To prevent skin contact.
Eye Protection	Safety glasses or goggles	To protect eyes from dust particles.
Lab Coat	Standard laboratory coat	To protect clothing and skin.
Respiratory Protection	N95 or equivalent respirator	Recommended when handling large quantities or if dust generation is likely, to prevent respiratory tract irritation. <a href="#">[1]</a>

#### In Case of Exposure:

- Skin Contact: Wash the affected area thoroughly with soap and water.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention if irritation persists.[\[1\]](#)
- Inhalation: Move to an area with fresh air. If breathing becomes difficult, seek medical attention.[\[1\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical advice.

## Step-by-Step Disposal Procedure

**Calcium hydroxycitrate** is insoluble in water, and therefore, sewer disposal is not a viable or recommended option. The primary method for disposal is as a non-hazardous solid waste.

#### Step 1: Waste Collection and Containment

- Small Quantities (e.g., residual amounts from experiments):
  - Carefully sweep the solid material into a designated, clearly labeled waste container.
  - Use a plastic dustpan and a soft brush to avoid generating dust.

- The container must be sealable to prevent spillage and the release of dust.
- Large Quantities (e.g., expired or unused bulk containers):
  - If possible, dispose of the material in its original, sealed container.
  - If the original container is compromised, transfer the contents to a larger, durable, and sealable waste container (e.g., a screw-cap plastic drum).
  - Perform this transfer in a well-ventilated area, preferably within a fume hood, to minimize dust inhalation.

### Step 2: Labeling

- All waste containers must be clearly and accurately labeled. The label should include:
  - The words "Non-Hazardous Waste"
  - The full chemical name: "**Calcium Hydroxycitrate**"
  - The date of accumulation.
  - The name of the generating laboratory and a point of contact.

### Step 3: Storage

- Store the sealed and labeled waste container in a designated waste accumulation area within the laboratory.
- This area should be away from incompatible materials, particularly strong acids, with which it may react.
- Ensure the storage area is cool, dry, and well-ventilated.

### Step 4: Final Disposal

- Once the waste container is full, or in accordance with your institution's waste pickup schedule, arrange for its disposal through your facility's Environmental Health and Safety (EHS) department or the designated waste management provider.

- This waste will typically be sent to a sanitary landfill. Do not dispose of this solid waste in regular laboratory trash bins that are handled by custodial staff.

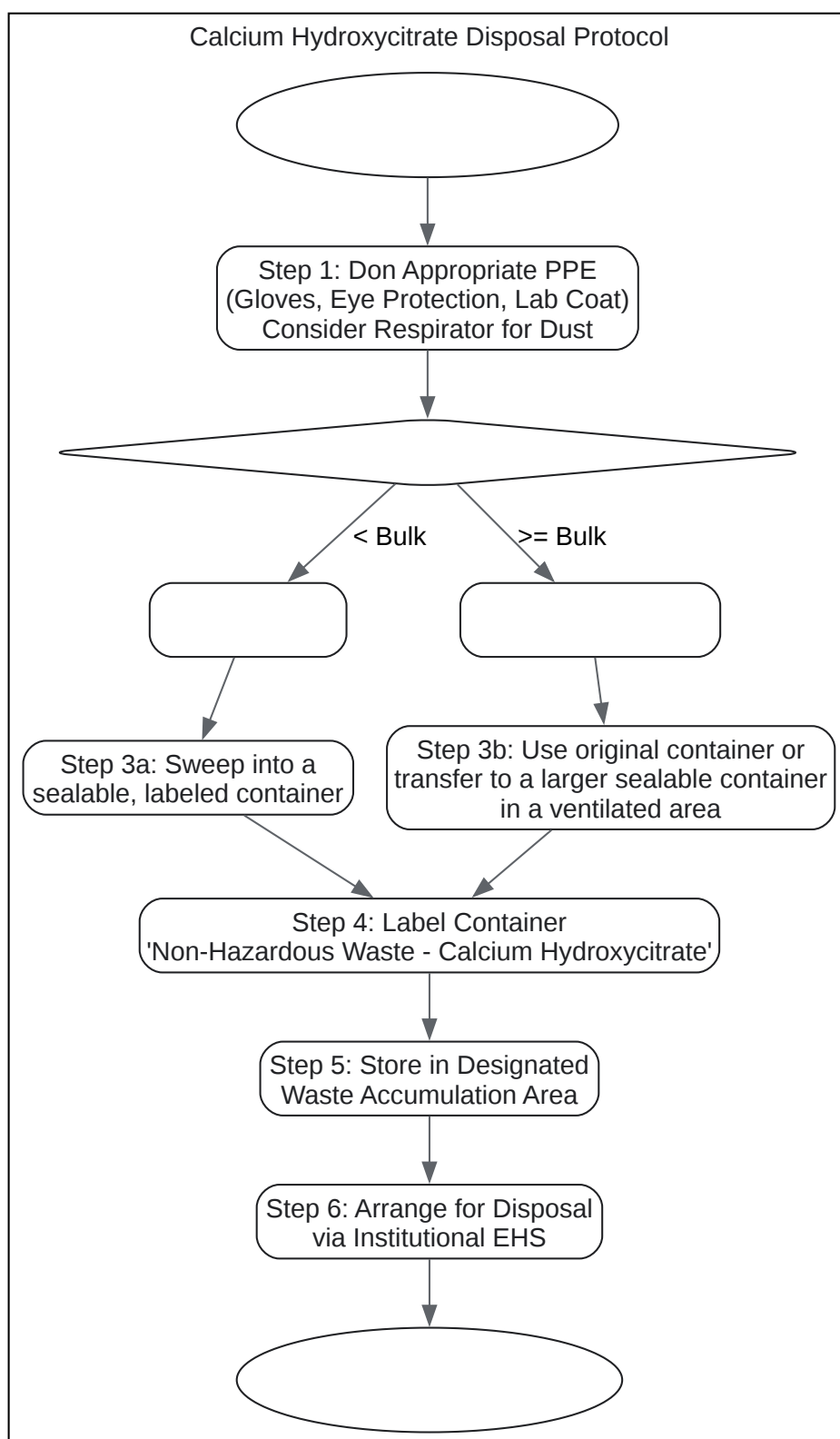
## Quantitative Data Summary

The following table summarizes key physical and safety data for **calcium hydroxycitrate** relevant to its handling and disposal.

Property	Value	Significance for Disposal
CAS Number	921226-01-9[2]	Unique identifier for the chemical substance.
Physical State	Solid (powder)	Prone to dust generation; requires careful handling.
Solubility in Water	Insoluble[1]	Prohibits disposal via the sanitary sewer system.
Hazard Classification	Generally considered non-hazardous.[3] One source indicates potential for skin, eye, and respiratory irritation. [1]	Dictates the required level of PPE and the non-hazardous waste disposal pathway.

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **calcium hydroxycitrate**.



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Caption: Decision workflow for the proper disposal of **calcium hydroxycitrate**.

Disclaimer: This document provides general guidance. Always consult your institution's specific waste management policies and procedures, as well as local, state, and federal regulations. If you are unsure about any aspect of the disposal process, contact your Environmental Health and Safety (EHS) department for clarification.

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## References

- 1. 921226-01-9 · (-)-Hydroxycitric Acid Calcium Salt Standard · 084-07821[Detail Information][Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]]
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